

General Principle: Conversion of Alcohols to Alkyl Chlorides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-chloroethyl) ether*

Cat. No.: *B1667311*

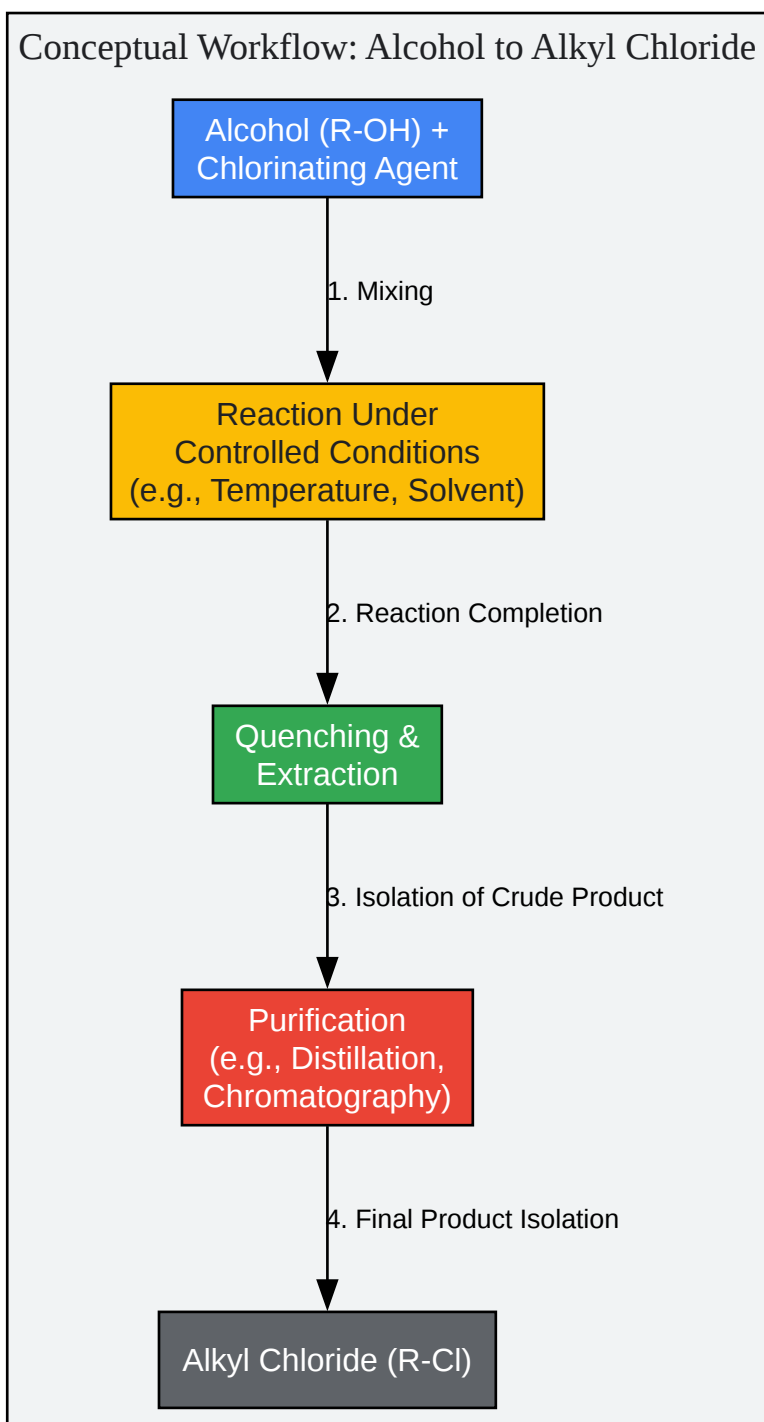
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The conversion of an alcohol (R-OH) to an alkyl chloride (R-Cl) is a fundamental transformation in organic chemistry, typically achieved through nucleophilic substitution. In this type of reaction, the hydroxyl (-OH) group, which is a poor leaving group, must first be converted into a better leaving group.

Several common reagents can be used for this purpose:

- **Thionyl Chloride (SOCl₂):** This is a widely used reagent for converting primary and secondary alcohols to alkyl chlorides. The reaction is efficient and produces gaseous byproducts (SO₂ and HCl), which simplifies purification.
- **Hydrogen Halides (e.g., HCl):** Concentrated hydrochloric acid can be used, often in the presence of a catalyst like zinc chloride (ZnCl₂), particularly for secondary and tertiary alcohols (the Lucas test).
- **Phosphorus Halides (e.g., PCl₃, PCl₅):** These reagents are also effective but can sometimes lead to rearrangements or other side reactions.

Below is a conceptual workflow for such a chemical transformation.



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Caption: Conceptual workflow for converting an alcohol to an alkyl chloride.

This information is provided for educational purposes only, illustrating a general chemical principle rather than a specific, hazardous synthesis. Always prioritize safety and adhere to all

regulatory guidelines when handling chemical substances.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com